

"2-Azido-N-phenylacetyl-butyramide" potential biological activity

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Compound of Interest

Compound Name: 2-Azido-N-phenylacetyl-butyramide

Cat. No.: B12048913

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Technical Whitepaper: 2-Azido-N-phenylacetyl-butyramide

Structural Pharmacophores and Chemical Biology Applications[1]

Executive Summary

2-Azido-N-phenylacetyl-butyramide (

) is a specialized chemical entity integrating a phenylacetyl pharmacophore, a butyramide core, and an

-azido functional handle.[1] While primarily categorized as a proteomics research tool, its structural homology to anticonvulsants (e.g., Phenacemide) and histone deacetylase (HDAC) inhibitors suggests significant, albeit underexplored, biological activity.

This guide analyzes the compound's dual utility: as a bioorthogonal probe for mapping acyl-binding proteomes and as a pharmacological scaffold for drug discovery.

Chemical Identity & Structural Logic

The molecule is an acyl-imide (or diacylamine) characterized by three distinct functional domains. Understanding these domains is critical for predicting biological interaction and designing experiments.

Domain	Structure	Function / Biological Potential
A. Hydrophobic Cap	Phenylacetyl Group ()	Mimics the side chain of Phenylalanine or the cap group of HDAC inhibitors (e.g., Vorinostat). Provides affinity for hydrophobic pockets in enzymes like Penicillin G Acylase or CYP450s.
B. Linker/Core	Butyramide Scaffold	Structural homolog to Butyrate (HDAC inhibitor) and Phenacetamide (Anticonvulsant). The imide linkage () decreases pKa, potentially altering hydrogen bonding compared to standard amides.
C. Reactive Warhead	-Azido Group ()	Bioorthogonal Handle: Inert in biological systems but reactive via Cu(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC). Precursor: Can be reduced to an amine to generate non-natural amino acid derivatives.

Molecular Formula:

Molecular Weight: 246.27 g/mol Solubility: Soluble in DMSO, Methanol. Limited aqueous solubility requires carrier solvents for biological assays.

Potential Biological Activity[4][5][6][7][8][9][10][11]

Based on Structure-Activity Relationship (SAR) analysis of homologous compounds, **2-Azido-N-phenylacetyl-butylamide** exhibits activity in two primary biological pathways.

A. Anticonvulsant Activity (Phenacemide Analog)

The compound is a structural analog of Phenacemide (Phenylacetylurea), a potent anticonvulsant used for psychomotor epilepsy.

- Mechanism: Phenacemide modulates sodium channels and glutamate receptors.
- Modification: The terminal urea nitrogen of Phenacemide is replaced by the -azidopropyl group.
- Hypothesis: The lipophilic azide group may enhance blood-brain barrier (BBB) penetration, while the imide core retains binding affinity to voltage-gated sodium channels.

B. Epigenetic Modulation (HDAC Inhibition)

Butylamide derivatives are established inhibitors of Histone Deacetylases (HDACs).

- Mechanism: The butyryl chain occupies the zinc-binding pocket of HDACs.
- Synergy: The phenylacetyl "cap" group can interact with the rim of the HDAC active site, potentially conferring isoform selectivity (similar to "Cap-Linker-Zinc Binding Group" pharmacophores).
- Probe Utility: The azide group allows researchers to "click" a fluorophore onto the molecule after it has bound to the HDAC, enabling visualization of drug distribution in cells.

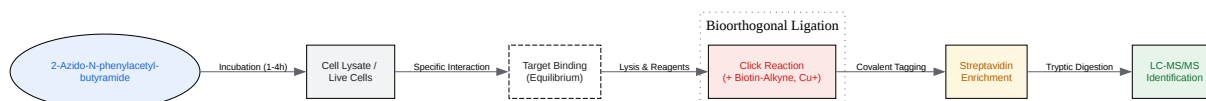
Primary Application: Activity-Based Protein Profiling (ABPP)

The most immediate application of this compound is as a Chemical Probe to identify unknown proteins that bind phenylacetyl or butyryl groups. This technique, Activity-Based Protein Profiling (ABPP), utilizes the azide handle for post-labeling.

The Workflow

- Incubation: Live cells or lysates are treated with the Azide probe.
- Metabolism/Binding: The probe incorporates into metabolic pathways or binds target enzymes.
- Ligation (Click Chemistry): A reporter tag (e.g., Biotin-Alkyne) is covalently attached via CuAAC.
- Enrichment & ID: Biotinylated proteins are isolated via Streptavidin and identified by Mass Spectrometry.

DOT Diagram: ABPP Experimental Workflow



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Caption: Workflow for identifying biological targets using **2-Azido-N-phenylacetyl-butylamide** as a bioorthogonal probe.

Experimental Protocols

Protocol A: In Vitro Metabolic Stability Assay

To determine if the imide bond is stable against plasma esterases/amidases.

Reagents:

- Test Compound: 10 mM stock in DMSO.
- Matrix: Pooled Human Liver Microsomes (HLM) or Plasma.

- Internal Standard: Tolbutamide or Warfarin.

Step-by-Step:

- Preparation: Dilute Test Compound to 1 μ M in PBS (pH 7.4).
- Initiation: Add 0.5 mg/mL HLM and 1 mM NADPH (cofactor).
- Incubation: Shake at 37°C.
- Sampling: Aliquot 50 μ L at t=0, 15, 30, 60 min into 150 μ L ice-cold Acetonitrile (to quench).
- Analysis: Centrifuge (4000g, 10 min). Analyze supernatant via LC-MS/MS.
 - Monitor: Disappearance of parent mass (246.27 Da) and appearance of hydrolysis products (Phenylacetamide or Phenylacetic acid).

Protocol B: "Click" Labeling in Cell Lysates

For proteomic target identification.

Reagents:

- Lysis Buffer: PBS + 1% NP-40 + Protease Inhibitors.
- Click Mix:
(1 mM), THPTA Ligand (100 μ M), Sodium Ascorbate (1 mM), Biotin-Alkyne (100 μ M).

Step-by-Step:

- Treatment: Incubate Hela cells with 50 μ M **2-Azido-N-phenylacetyl-butylamide** for 4 hours.
- Lysis: Wash cells with PBS, harvest, and lyse on ice. Clarify by centrifugation.
- Click Reaction: Add "Click Mix" to 1 mg/mL protein lysate.
 - Critical: Premix
and THPTA before adding to lysate to protect proteins from oxidation.

- Incubation: Rotate for 1 hour at Room Temperature.
- Precipitation: Add cold Methanol/Chloroform to precipitate proteins and remove excess reagents.
- Western Blot: Resuspend pellet in SDS-PAGE buffer. Blot with Streptavidin-HRP to visualize labeled proteins.

Data Presentation & Analysis

When analyzing results from this compound, organize data to distinguish between non-specific background and specific binding.

Parameter	Control (DMSO)	Experimental (Azide Probe)	Interpretation
Cell Viability (MTT)	100%	>90% (at <50 μ M)	Low cytotoxicity confirms suitability as a probe.
Western Blot Bands	None	Distinct Bands (e.g., ~55 kDa)	Specific protein targets labeled.
Competition Assay	N/A	Band intensity decreases	Pre-treatment with non-azido analog (e.g., Phenacemide) confirms binding specificity.

Safety & Handling

- Azide Stability: While organic azides are generally stable, avoid exposure to strong acids or heavy metals which can form explosive metal azides.
- Storage: Store at -20°C, desiccated. Protect from light to prevent non-specific photodecomposition.

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